

Personal protective equipment for handling SR 49059

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Compound of Interest

Compound Name: SR 49059

Cat. No.: B1679262

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Essential Safety and Handling Guide for SR 49059

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, use, and disposal of **SR 49059**, a potent and selective non-peptide vasopressin V1A receptor antagonist. Adherence to these protocols is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While **SR 49059** has demonstrated a good safety profile in clinical settings, it is imperative to handle it with appropriate precautions in a laboratory setting.^[1] The following PPE is mandatory when handling **SR 49059** in solid or solution form.

Table 1: Required Personal Protective Equipment (PPE) for Handling **SR 49059**

Body Part	Required PPE	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Face	Face Shield	Recommended when there is a risk of splashes or aerosols, especially when handling solutions.
Hands	Nitrile Gloves	Inspect gloves for integrity before use and change them frequently.
Body	Laboratory Coat	Should be fully buttoned.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **SR 49059** and ensuring the safety of laboratory personnel.

Operational Plan: Step-by-Step Handling Procedures

- Preparation of Workspace: Ensure the work area (e.g., a chemical fume hood) is clean and uncluttered.
- Weighing: When weighing the solid form of **SR 49059**, use a balance within a chemical fume hood to minimize inhalation exposure.
- Solution Preparation: **SR 49059** is soluble in DMSO up to 30 mM. When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Storage: Store **SR 49059** at +4°C. For stock solutions, it is recommended to store them at -20°C for up to one month or -80°C for up to six months to prevent degradation.^[2] Aliquot solutions to avoid repeated freeze-thaw cycles.^[2]

Table 2: Chemical and Physical Properties of **SR 49059**

Property	Value
Molecular Weight	620.5 g/mol
Formula	C ₂₈ H ₂₇ Cl ₂ N ₃ O ₇ S
Purity	≥98%
Solubility	Soluble to 30 mM in DMSO
Storage Temperature	+4°C
CAS Number	150375-75-0

Experimental Protocols

SR 49059 is a potent antagonist of the vasopressin V1A receptor and has been used in various in vitro and in vivo studies.[\[3\]](#)[\[4\]](#)

In Vitro Inhibition of AVP-Induced Human Platelet Aggregation

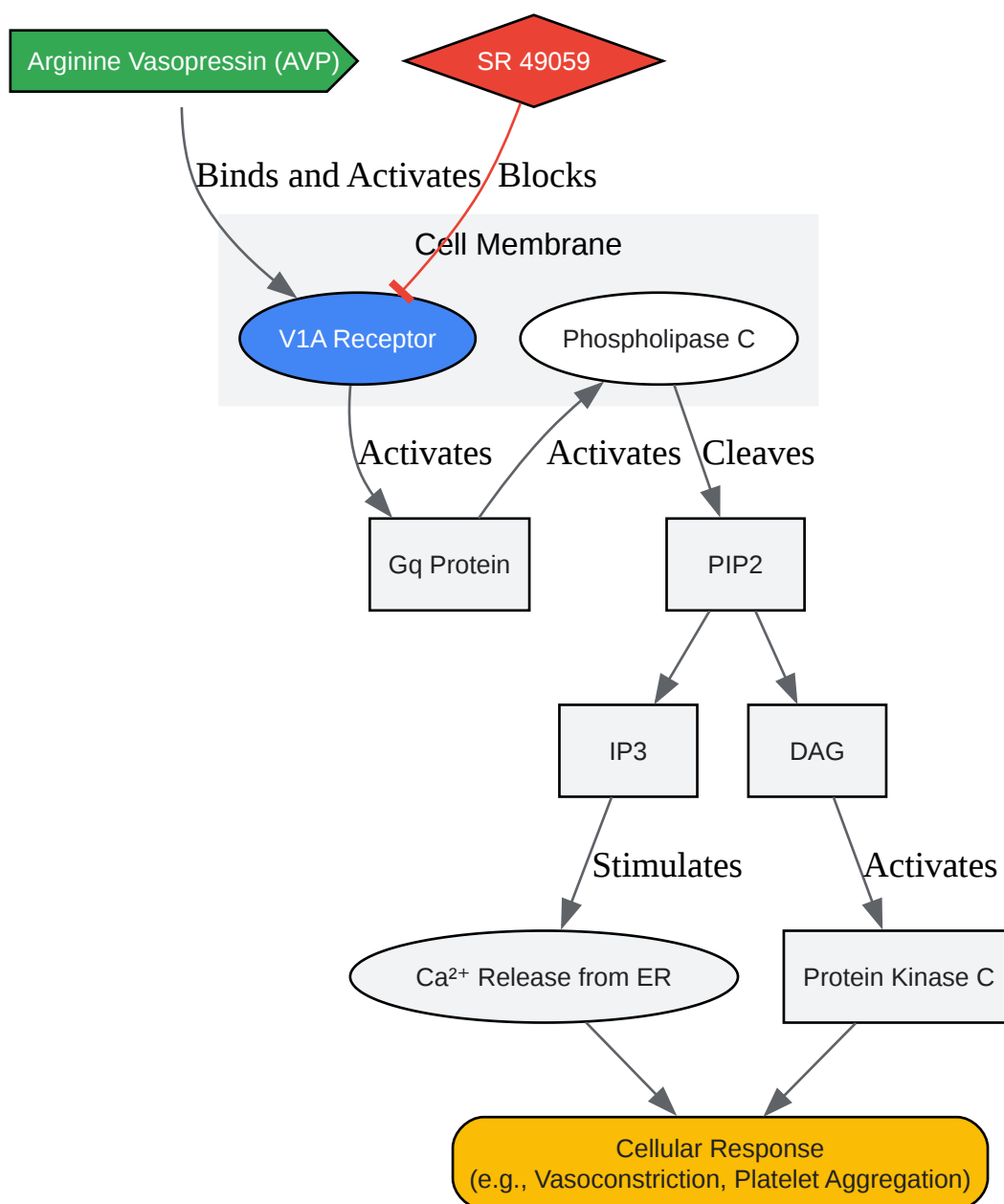
This protocol is adapted from methodologies described in the literature.[\[3\]](#)[\[5\]](#)

- Prepare Platelet-Rich Plasma (PRP):
 - Collect human blood in tubes containing an anticoagulant.
 - Centrifuge the blood at a low speed to separate the PRP.
- Pre-incubation with **SR 49059**:
 - Pre-incubate the PRP with varying concentrations of **SR 49059** (or vehicle control, e.g., DMSO) for a specified time at 37°C.
- Induce Aggregation:
 - Add Arginine Vasopressin (AVP) to the PRP to induce platelet aggregation.
- Measure Aggregation:

- Monitor platelet aggregation using an aggregometer.
- Data Analysis:
 - Calculate the IC_{50} value for **SR 49059**, which is the concentration that inhibits 50% of the AVP-induced platelet aggregation. The reported IC_{50} for **SR 49059** is approximately 3.7 nM.[\[3\]](#)[\[5\]](#)

Signaling Pathway

SR 49059 acts by blocking the vasopressin V1A receptor, thereby inhibiting the downstream signaling cascade initiated by the binding of Arginine Vasopressin (AVP).



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Caption: V1A receptor signaling pathway and the inhibitory action of **SR 49059**.

Disposal Plan

All waste materials contaminated with **SR 49059** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste (e.g., pipette tips, gloves, weigh boats) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **SR 49059** in a designated, labeled hazardous liquid waste container. Do not pour down the drain.
- Disposal: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office. Follow all local, state, and federal regulations for hazardous waste disposal.

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References

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